

Structural formula and molecular weight of anhydrous calcium diglutamate

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Compound of Interest

Compound Name: *Calcium diglutamate*

Cat. No.: B1668221

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Anhydrous **calcium diglutamate**, an organic calcium salt of glutamic acid, plays a significant role as a flavor enhancer and salt substitute in the food industry. This technical guide provides an in-depth overview of its structural formula and molecular weight, crucial parameters for researchers, scientists, and professionals in drug development and food science.

Structural and Molecular Characteristics

Anhydrous **calcium diglutamate** is comprised of a calcium cation (Ca^{2+}) ionically bonded to two glutamate anions. Each glutamate anion contains a central chiral carbon atom, with the L-enantiomer being the biologically active form for taste enhancement.

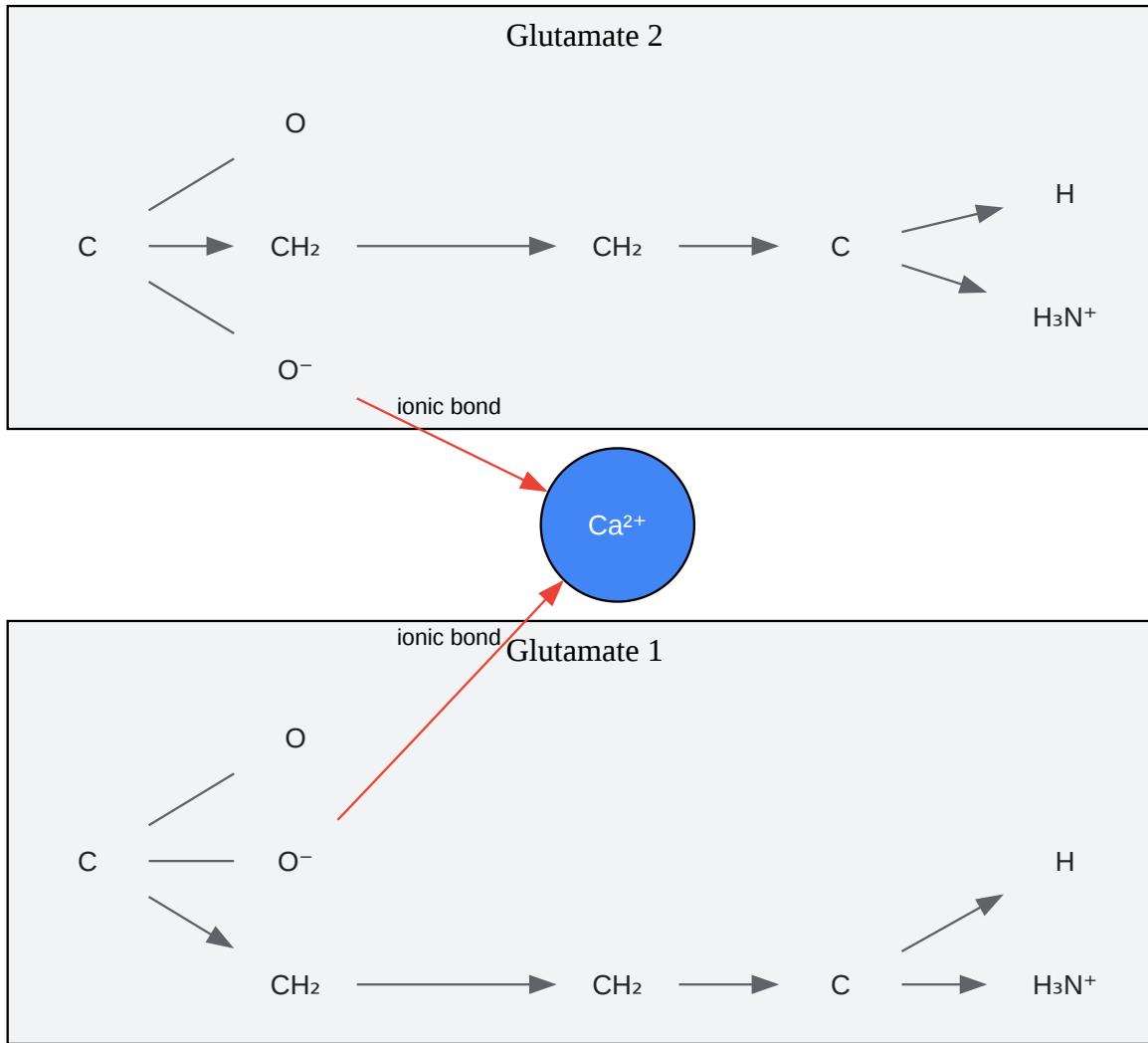
Quantitative Data Summary

The key quantitative attributes of anhydrous **calcium diglutamate** are summarized in the table below for ease of reference and comparison.

| Parameter | Value | Reference |
|-------------------|--|---|
| Molecular Formula | $\text{C}_{10}\text{H}_{16}\text{CaN}_2\text{O}_8$ | [1] [2] [3] |
| Molecular Weight | 332.32 g/mol | [2] [3] [4] |
| CAS Number | 5996-22-5 | [1] |

Structural Representation

The two-dimensional structure of anhydrous **calcium diglutamate** illustrates the coordination of the calcium ion with the carboxylate groups of the two glutamate molecules.



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Structural formula of anhydrous **calcium diglutamate**.

Experimental Protocols

The determination of the molecular weight of anhydrous **calcium diglutamate** is typically achieved through standard analytical techniques such as mass spectrometry. High-resolution

mass spectrometry provides a precise mass-to-charge ratio, from which the exact molecular weight can be calculated. The structural formula is elucidated using techniques like X-ray crystallography and Nuclear Magnetic Resonance (NMR) spectroscopy, which provide detailed information about the atomic connectivity and stereochemistry of the molecule.

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References

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